

A Comprehensive Technical Guide to the Physical Properties of 2-Methoxyethylamine

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Compound of Interest

Compound Name: 2-Methoxyethylamine

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Introduction

2-Methoxyethylamine (CAS No: 109-85-3) is a versatile primary amine that serves as a crucial building block and intermediate in the synthesis of a wide array of pharmaceutical compounds and other specialty chemicals.^[1] Its unique combination of a primary amine and a methoxy ether group imparts specific solubility and reactivity characteristics that are highly valued in organic synthesis. A thorough understanding of its physical properties is paramount for its safe handling, process optimization, and successful application in research and development. This technical guide provides an in-depth overview of the core physical properties of **2-methoxyethylamine**, complete with experimental protocols for their determination.

Core Physical Properties of 2-Methoxyethylamine

The physical characteristics of **2-methoxyethylamine** have been well-documented across various sources. For ease of comparison and reference, these properties are summarized in the table below.

Physical Property	Value	Units	Conditions
Molecular Formula	C ₃ H ₉ NO	-	-
Molecular Weight	75.11	g/mol	-
Appearance	Clear, colorless liquid	-	Ambient
Odor	Strong, amine-like	-	-
Boiling Point	90 - 107	°C	758 - 1013 hPa
Melting Point	-70 to -82	°C	-
Density	0.853 - 0.87	g/cm ³	20 - 25 °C
Solubility in Water	Completely miscible	-	25 °C
Flash Point	9.4 - 12	°C	-
Vapor Pressure	46.3	mmHg	25 °C
Refractive Index	1.406 - 1.4594	-	20 °C
pH	12	-	100 g/L in H ₂ O at 20 °C
pKa	9.89	-	10 °C
Autoignition Temperature	285	°C	-
Explosive Limits	3 - 16.10	%(V)	-

Experimental Protocols for Determination of Key Physical Properties

Accurate determination of physical properties is essential for the characterization of chemical substances. The following sections detail the standard experimental methodologies for measuring the boiling point, melting point, and density of a liquid compound like **2-methoxyethylamine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[2][3] A common and effective method for determining the boiling point of a small liquid sample is the micro-reflux technique.[4]

Methodology: Micro-Reflux Method[4]

- **Apparatus Setup:** A small test tube containing a few milliliters of **2-methoxyethylamine** and a boiling chip is placed in a heating block or oil bath. A thermometer is positioned with its bulb in the vapor phase, just above the surface of the liquid. A cold finger or a loosely plugged cotton ball can be placed at the mouth of the test tube to create a refluxing environment.
- **Heating:** The heating block is gradually heated. The liquid will begin to boil, and its vapor will rise and condense on the cooler upper part of the test tube, flowing back down. This process is known as refluxing.
- **Temperature Measurement:** The temperature is monitored closely. The boiling point is the stable temperature reading on the thermometer while the liquid is actively refluxing and a ring of condensing vapor is visible on the walls of the test tube.[4] It is crucial to ensure that the thermometer bulb is not in contact with the liquid itself but is fully immersed in the vapor.
- **Data Recording:** The constant temperature observed during a steady reflux is recorded as the boiling point.

Determination of Melting Point

For substances that are solid at room temperature, the melting point is a key indicator of purity.[5] Since **2-methoxyethylamine** is a liquid at ambient temperatures, its melting point is determined at sub-zero temperatures. The capillary method is a standard technique for this purpose.[6]

Methodology: Capillary Method[6]

- **Sample Preparation:** A small amount of **2-methoxyethylamine** is introduced into a capillary tube, which is then sealed at one end. The sample is frozen using a suitable cooling bath

(e.g., dry ice/acetone or liquid nitrogen).

- **Apparatus Setup:** The capillary tube is attached to a low-temperature thermometer and placed in a melting point apparatus equipped with a cooling system.
- **Heating and Observation:** The apparatus is slowly warmed at a controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point. The sample is observed through a magnifying lens.
- **Data Recording:** The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted into a clear liquid. A sharp melting point range (typically 0.5-1.0 °C) is indicative of a pure compound.

Determination of Density

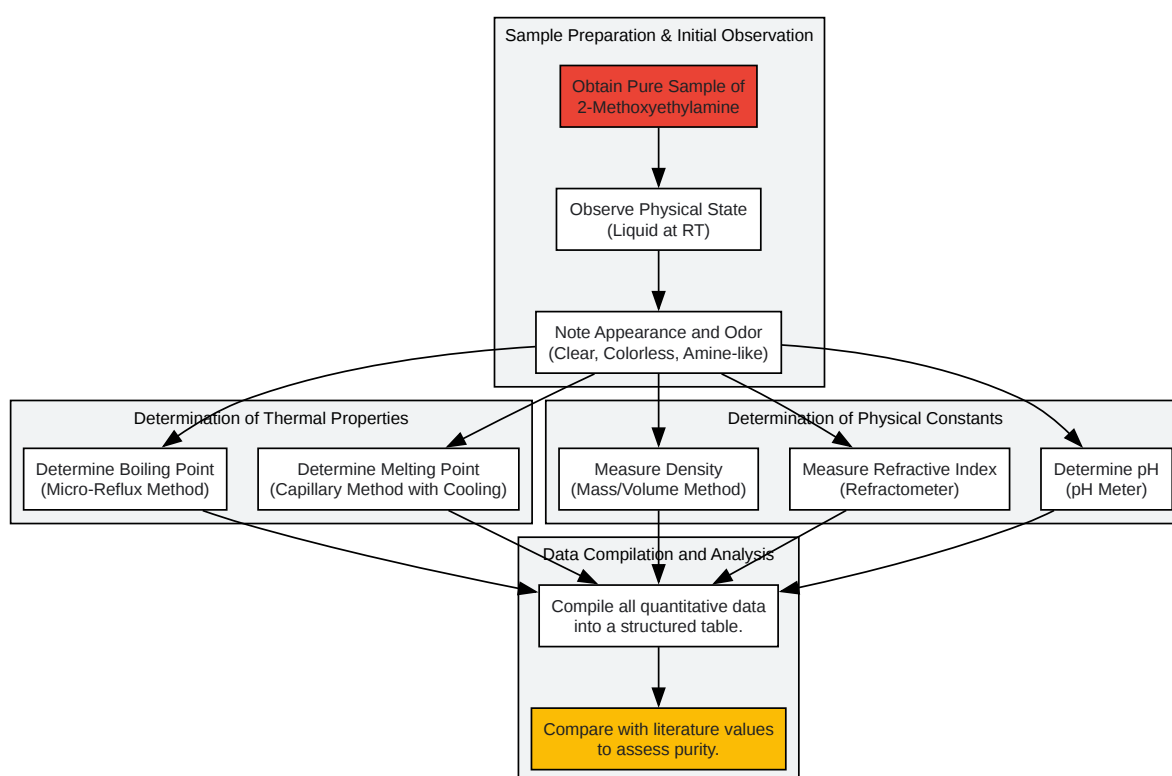
The density of a liquid is its mass per unit volume and is typically measured in g/mL or g/cm³. A straightforward and accurate method for determining the density of a liquid involves the use of a pycnometer or, more simply, a graduated cylinder and an analytical balance.^[7]

Methodology: Mass and Volume Measurement^[7]

- **Mass Measurement:** The mass of a clean, dry 10 mL graduated cylinder is accurately measured using an analytical balance.
- **Volume Measurement:** A specific volume of **2-methoxyethylamine** (e.g., 5-10 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- **Combined Mass Measurement:** The mass of the graduated cylinder containing the **2-methoxyethylamine** is measured.
- **Calculation:** The mass of the **2-methoxyethylamine** is determined by subtracting the mass of the empty graduated cylinder from the combined mass. The density is then calculated by dividing the mass of the liquid by its measured volume.^[8] To ensure accuracy, the procedure should be repeated multiple times, and the average density should be reported. The temperature at which the measurement is performed should also be recorded, as density is temperature-dependent.

Visualization of Experimental Workflow

The logical flow for the physical characterization of a chemical substance like **2-methoxyethylamine** can be visualized as follows:



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Caption: Workflow for the physical characterization of **2-Methoxyethylamine**.

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